

An In-Depth Technical Guide to 2-Ethylthioethanethiol: Properties, Structure, and Scientific Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Ethylthioethanethiol

CAS No.: 26750-44-7

Cat. No.: B1204193

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Authored for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Ethylthioethanethiol** (CAS No. 26750-44-7), a bifunctional organosulfur compound. By integrating data on its chemical structure, physicochemical properties, reactivity, and handling protocols, this guide serves as an essential resource for professionals leveraging sulfur-based intermediates in synthesis and materials science.

Section 1: Chemical Identity and Structure

2-Ethylthioethanethiol, also known as 2-(ethylsulfanyl)ethane-1-thiol, possesses a unique molecular architecture containing both a terminal thiol (-SH) and an internal thioether (sulfide, -S-) functional group.^[1] This dual-sulfur composition makes it a versatile building block for more complex molecular designs. Its structure is defined by an ethyl group linked via a sulfur atom to an ethanethiol backbone.

Caption: Chemical structure of **2-Ethylthioethanethiol**.

Table 1: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	2-(Ethylsulfanyl)ethanethiol	[1]
CAS Number	26750-44-7	[2] [3]
Molecular Formula	C ₄ H ₁₀ S ₂	[2] [3] [4]
Molecular Weight	122.25 g/mol	[2] [3]
Synonyms	2-Ethylthioethanethiol, 2-ethylsulfanylethanethiol, Ethanethiol, 2-(ethylthio)-	[1] [3]

| InChI Key | IYQVQZXL TJHEKZ-UHFFFAOYSA-N | |

Section 2: Physicochemical Properties

The physical and chemical properties of **2-Ethylthioethanethiol** are critical for its application in experimental design, particularly for determining appropriate reaction conditions and purification methods. The compound is a liquid at room temperature with a characteristic strong odor (stench), a common trait for thiols.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 2: Physicochemical Data

Property	Value	Source(s)
Physical Form	Liquid	
Boiling Point	179.6 °C at 760 mmHg	[3]
Density	0.997 g/cm ³	[3]
Flash Point	62.4 °C	[3]
Refractive Index	1.506	[3]
Purity (Typical)	≥98%	[2]

| Stability | Air sensitive [\[\[5\]](#) |

Section 3: Predicted Spectroscopic Profile

While a comprehensive public database of spectra for **2-Ethylthioethanethiol** is not readily available, its structural features allow for a reliable prediction of its spectroscopic profile. This analysis is fundamental for reaction monitoring and structural confirmation of its derivatives.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show four distinct sets of signals corresponding to the different proton environments:

- Ethyl Group (CH₃CH₂-S-): A triplet integrating to 3H (for the -CH₃) and a quartet integrating to 2H (for the -CH₂-).
- Ethylene Bridge (-S-CH₂CH₂-SH): Two triplets, each integrating to 2H. The methylene group adjacent to the thioether sulfur will be slightly downfield compared to the one adjacent to the thiol.
- Thiol Proton (-SH): A broad singlet or a triplet (if coupling to the adjacent CH₂ is resolved), integrating to 1H. Its chemical shift can be highly variable depending on concentration and solvent.

¹³C NMR Spectroscopy

The carbon NMR spectrum should display four unique signals, one for each carbon atom in the molecule.

Infrared (IR) Spectroscopy

The IR spectrum provides key information about the functional groups present:

- S-H Stretch: A weak but sharp absorption band is expected in the region of 2550-2600 cm⁻¹, which is characteristic of the thiol group.
- C-H Stretch: Strong bands will appear just below 3000 cm⁻¹ corresponding to the sp³ C-H bonds.

- C-S Stretch: Weaker absorptions in the fingerprint region ($600\text{-}800\text{ cm}^{-1}$) are indicative of the carbon-sulfur bonds.

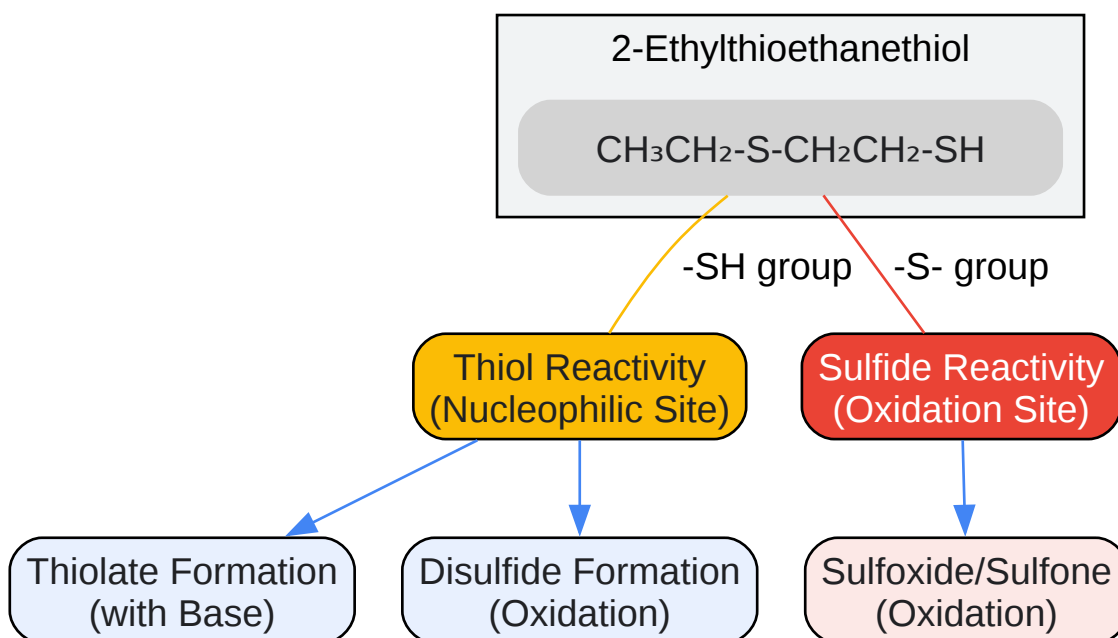
Mass Spectrometry (MS)

In a mass spectrum, the molecular ion peak (M^+) would appear at an m/z of approximately 122. Key fragmentation patterns would likely involve the cleavage of C-S and C-C bonds, leading to characteristic fragments that can be used to confirm the structure.

Section 4: Reactivity and Synthetic Potential

The utility of **2-Ethylthioethanethiol** in research and development stems from its bifunctionality. The thiol and thioether groups exhibit distinct reactivities, allowing for selective chemical transformations.

- Thiol Group (-SH): This is the primary reactive site. It is acidic and can be deprotonated by a base to form a highly nucleophilic thiolate. This thiolate can participate in nucleophilic substitution (S_N2) reactions with alkyl halides or undergo Michael additions. The thiol is also susceptible to oxidation, readily forming disulfides.
- Thioether Group (-S-): The internal sulfide is less reactive than the thiol but can be targeted under specific conditions. It can be oxidized to a sulfoxide and further to a sulfone using appropriate oxidizing agents, which significantly alters the electronic and physical properties of the molecule.



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Caption: Key reaction sites of **2-Ethylthioethanethiol**.

This dual reactivity makes it a valuable intermediate for synthesizing complex sulfur-containing molecules, including ligands for metal complexes, building blocks for polymers, and precursors for novel heterocyclic compounds in drug discovery programs.

Section 5: Proposed Synthesis Methodology

While specific, peer-reviewed synthesis procedures for **2-Ethylthioethanethiol** are not widely published, a logical and efficient route can be designed based on fundamental principles of organosulfur chemistry. The following protocol describes a plausible approach via the reaction of an ethanethiolate with a protected 2-bromoethanethiol, followed by deprotection.

Experimental Protocol: Two-Step Synthesis

Objective: To synthesize **2-Ethylthioethanethiol** from commercially available starting materials.

Causality: This method is chosen for its high-yield potential and use of standard laboratory reactions. The use of a protecting group for the thiol on the electrophile prevents self-

condensation and polymerization, ensuring the desired product is formed. An inert atmosphere is critical to prevent the oxidative dimerization of thiols.

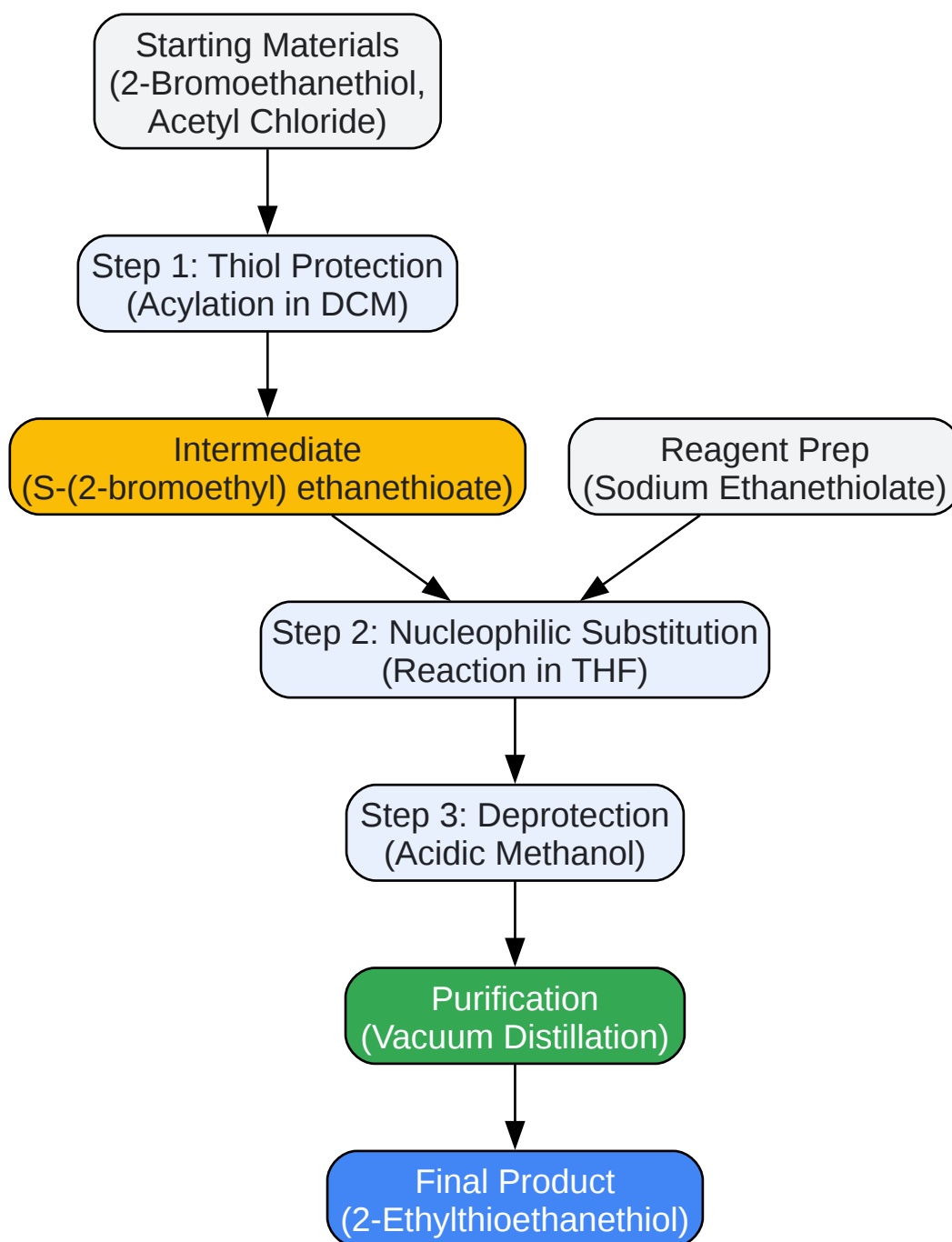
Step 1: Synthesis of S-(2-bromoethyl) ethanethioate

- In a round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), dissolve 2-bromoethanethiol in dichloromethane (DCM).
- Cool the solution to 0 °C in an ice bath.
- Slowly add one equivalent of acetyl chloride, followed by one equivalent of a non-nucleophilic base like triethylamine, to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 4-6 hours.
- Monitor the reaction by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water and extract the organic layer. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the protected intermediate.

Step 2: Nucleophilic Substitution and Deprotection

- Prepare sodium ethanethiolate by reacting ethanethiol with sodium hydride in anhydrous tetrahydrofuran (THF) at 0 °C under an inert atmosphere.
- Add the S-(2-bromoethyl) ethanethioate intermediate (from Step 1) dropwise to the sodium ethanethiolate solution.
- Allow the mixture to stir at room temperature overnight.
- To deprotect the thioacetate, add a solution of hydrochloric acid in methanol and stir for 12-16 hours.
- Neutralize the reaction mixture with a mild base, such as a saturated sodium bicarbonate solution.

- Extract the product with an organic solvent (e.g., diethyl ether), wash with brine, and dry over anhydrous sodium sulfate.
- Purify the crude product via vacuum distillation to obtain pure **2-Ethylthioethanethiol**.



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Caption: Proposed workflow for the synthesis of **2-Ethylthioethanethiol**.

Section 6: Safety, Handling, and Storage

2-Ethylthioethanethiol is a hazardous chemical that requires strict safety protocols. It is classified as a flammable liquid and is highly toxic.

- GHS Hazard Statements: H226 (Flammable liquid and vapour), H301 (Toxic if swallowed), H310 + H330 (Fatal in contact with skin or if inhaled).
- Handling: All manipulations must be performed in a well-ventilated chemical fume hood. Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat, is mandatory. Containers should be grounded and bonded to prevent static discharge. Avoid all contact with skin, eyes, and clothing.
- Storage: Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation. The recommended storage temperature is refrigerated (2-8 °C). Keep away from heat, sparks, open flames, and other ignition sources.^[5]

Table 3: First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the person to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	[5]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.	[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [\[6\]](#) |

Conclusion

2-Ethylthioethanethiol is a potent synthetic intermediate whose value lies in its distinct dual-sulfur functionality. Its well-defined chemical properties, combined with its predictable reactivity, make it a useful tool for chemists in academic and industrial settings. However, its significant toxicity and flammability demand rigorous adherence to safety protocols. This guide provides the foundational knowledge required for the safe and effective utilization of this compound in advanced scientific research.

References

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